

Valiolamine biological activity and therapeutic potential

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Valiolamine

CAS No.: 83465-22-9

Cat. No.: S581114

[Get Quote](#)

Chemical Profile and Mechanism of Action

Valiolamine is a pseudo-aminosugar with the chemical name (1S,2S,3S,4R)-1-amino-5-(hydroxymethyl)cyclohex-5-ene-2,3,4-triol [1]. Its absolute configuration is structurally similar to α -D-glucose, which allows it to act as a **potent and competitive inhibitor of alpha-glucosidase enzymes** [2] [3].

These enzymes, located in the small intestine, are responsible for the final step of carbohydrate digestion. By inhibiting them, **valiolamine** can delay the breakdown of complex carbohydrates and the absorption of glucose, thereby reducing postprandial hyperglycemia (PPHG) [4]. This mechanism is shared by several anti-diabetic drugs like acarbose and voglibose [4].

Biological Activity and Therapeutic Potential

The primary therapeutic value of **valiolamine** lies in its enzymatic inhibition, which opens doors to applications in metabolic disease management and antiviral therapy.

Application/Therapeutic Area	Key Findings & Significance	Relevant Derivatives
Type 2 Diabetes Management	Potent inhibitory activity against intestinal alpha-glucosidases; reduces postprandial blood glucose levels [2] [4].	Voglibose (derived from valioline) [2].
Antiviral Drug Development	Serves as a core structure for designing inhibitors of endoplasmic reticulum α -glucosidase I (α -GlucI), a host target for broad-spectrum antivirals [5].	Various N-alkylated valioline derivatives [5].
Glycosidase Inhibition R&D	Inhibits a range of α - and β -glucosidases; potential for treating cancer or AIDS (based on early-stage research) [2].	Hydroxyvalidamine, Voglibose [2].

Valioline's significance is amplified by its role as a key precursor in synthesizing several important drugs. Most notably, it is the foundational intermediate for the anti-diabetic drug **voglibose** [2] [3]. Its structure, which includes a nitrogen bridge, is critical for binding to digestive enzymes and preventing carbohydrate breakdown [2]. Research also explores its potential in creating other compounds like acarbose and trestatins [1].

Production and Synthesis

Valioline can be produced through microbial degradation. A common method involves using the bacterium *Stenotrophomonas maltophilia* to ferment **validamycin A**, an antibiotic that contains a valienamine moiety [1]. During fermentation, validamycin A is hydrolyzed and cleaved to produce valienamine [1].

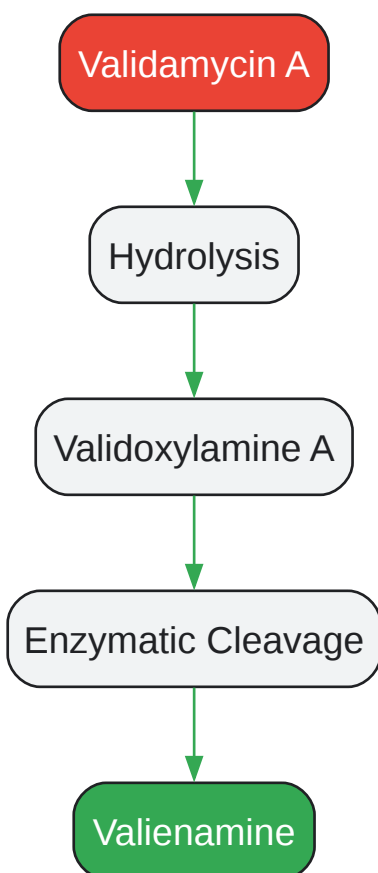
Optimized fermentation conditions for this process in shaking flasks can yield approximately **1.15 g/L of valienamine** from 15 g/L of validamycin A [1]. Chemical synthesis routes also exist, often starting from simpler sugars like glucose and involving steps such as Ferrier rearrangement and chelation-controlled addition of vinylmagnesium bromide to an enone intermediate [2] [6].

Recent Research and Experimental Insights

Recent studies continue to explore **valiolamine**'s potential. One significant area is its use in designing inhibitors against viral targets.

- **Structure-Based Inhibitor Design:** Researchers have developed **valiolamine** derivatives designed to interact with all four subsites of the active site in endoplasmic reticulum α -glucosidase I (α -GluI) [5]. This enzyme is critical for the proper folding of viral glycoproteins. Inhibiting it can disrupt the replication of enveloped viruses like SARS-CoV-2 [5].
- **Crystallographic Studies:** X-ray crystal structures of **valiolamine**-based inhibitors bound to their enzyme targets (such as *Streptomyces coelicolor* GlgE1-V279S) provide atomic-level insights into the binding interactions [6]. These structures reveal that the valienamine core can bind in a distorted **E2 conformation**, forming unique hydrogen-bonding contacts with catalytic residues like Asp394 [6]. This structural information is crucial for rationally designing more potent and selective inhibitors.

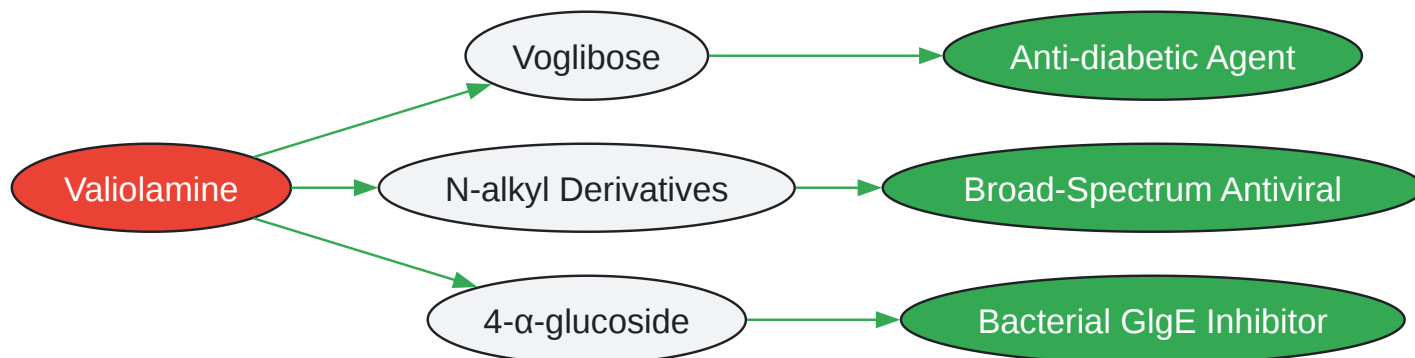
The following diagram illustrates the primary pathway for the microbial production of **valiolamine**, a key method for obtaining this compound.



[Click to download full resolution via product page](#)

Microbial production of valienamine from validamycin A [1]

This diagram maps the relationship between **valiolamine**, its derivatives, and their primary therapeutic applications.



[Click to download full resolution via product page](#)

*Therapeutic applications of **valiolamine** and its key derivatives [2] [6] [5]*

Conclusion and Future Perspectives

Valiolamine remains a crucial scaffold in medicinal chemistry due to its potent and specific alpha-glucosidase inhibition. Its well-established role in anti-diabetic drug development is now being complemented by promising research into its application as a broad-spectrum antiviral agent. Future progress will likely rely on continued structure-based drug design, leveraging atomic-level structural data to create novel **valiolamine** derivatives with enhanced potency and selectivity for various therapeutic targets.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Production of valienamine by a newly isolated strain [sciencedirect.com]
2. Valiolamine - an overview | ScienceDirect Topics [sciencedirect.com]
3. The Role of Valiolamine in Advanced Organic Chemistry [nbinno.com]
4. Recent Updates on Phytoconstituent Alpha-Glucosidase ... [mdpi.com]
5. Structure-Based Design of Potent Iminosugar Inhibitors ... [pmc.ncbi.nlm.nih.gov]
6. Stereoselective synthesis of a 4 [nature.com]

To cite this document: Smolecule. [Valiolamine biological activity and therapeutic potential].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b581114#valiolamine-biological-activity-and-therapeutic-potential>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com